

6-ROX Hydrochloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *6-ROX hydrochloride*

Cat. No.: *B15554228*

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An in-depth technical guide for researchers, scientists, and drug development professionals on the core properties, applications, and experimental protocols of **6-ROX hydrochloride**.

Introduction

6-ROX hydrochloride (6-Carboxy-X-rhodamine hydrochloride) is a fluorescent dye belonging to the rhodamine family. Renowned for its high fluorescence quantum yield and photostability, 6-ROX is a versatile tool in various life science research and diagnostic applications. It is commonly used for labeling oligonucleotides, proteins, and other biomolecules. This guide provides a detailed overview of its chemical and physical properties, experimental protocols for its use in labeling, and its potential role as a selective fluorescent probe for cyclooxygenase-2 (COX-2).

Core Properties of 6-ROX Hydrochloride

6-ROX hydrochloride is the hydrochloride salt of 6-Carboxy-X-rhodamine. The key quantitative data for this compound are summarized in the table below, providing a quick reference for its physicochemical and spectral properties.

Property	Value	Reference
Molecular Weight	571.06 g/mol	[1]
Molecular Formula	C ₃₃ H ₃₁ CIN ₂ O ₅	[1]
CAS Number	1689512-96-6	[1]
Appearance	Solid	[1]
Purity	≥98%	[1]
Excitation Wavelength	578 nm	[2]
Emission Wavelength	604 nm	[2]
Extinction Coefficient	82,000 cm ⁻¹ M ⁻¹	[2] [3]
Quantum Yield	0.94 - 1.0	[3] [4]
Solubility	Soluble in DMSO	[5] [6]
Storage Conditions	2-8°C, protected from light	[1]

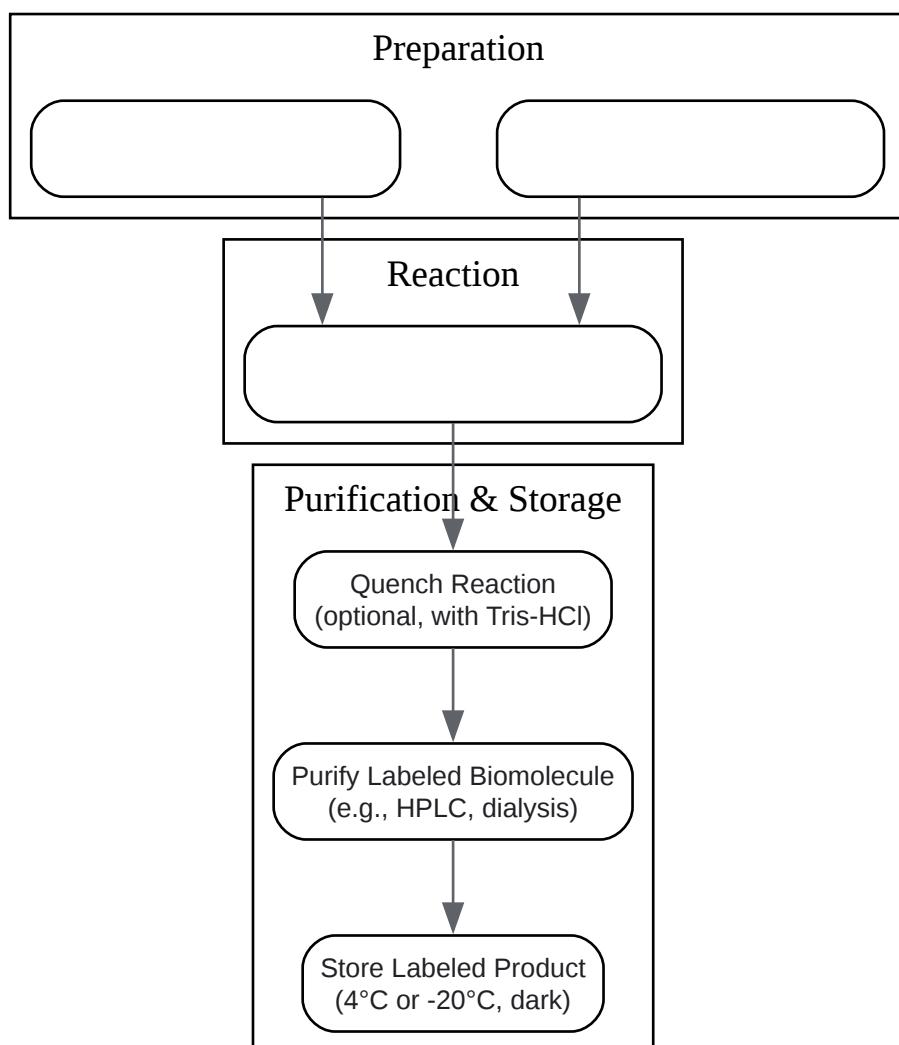
Experimental Protocols and Workflows

6-ROX is most commonly utilized in its amine-reactive N-hydroxysuccinimidyl (NHS) ester form or as an azide derivative for click chemistry. These reactive forms allow for the covalent labeling of biomolecules.

Amine-Reactive Labeling with 6-ROX NHS Ester

6-ROX NHS ester is used to label primary and secondary amines in biomolecules such as proteins and amine-modified oligonucleotides. The NHS ester reacts with the amine to form a stable amide bond.

Experimental Workflow for Amine-Reactive Labeling:



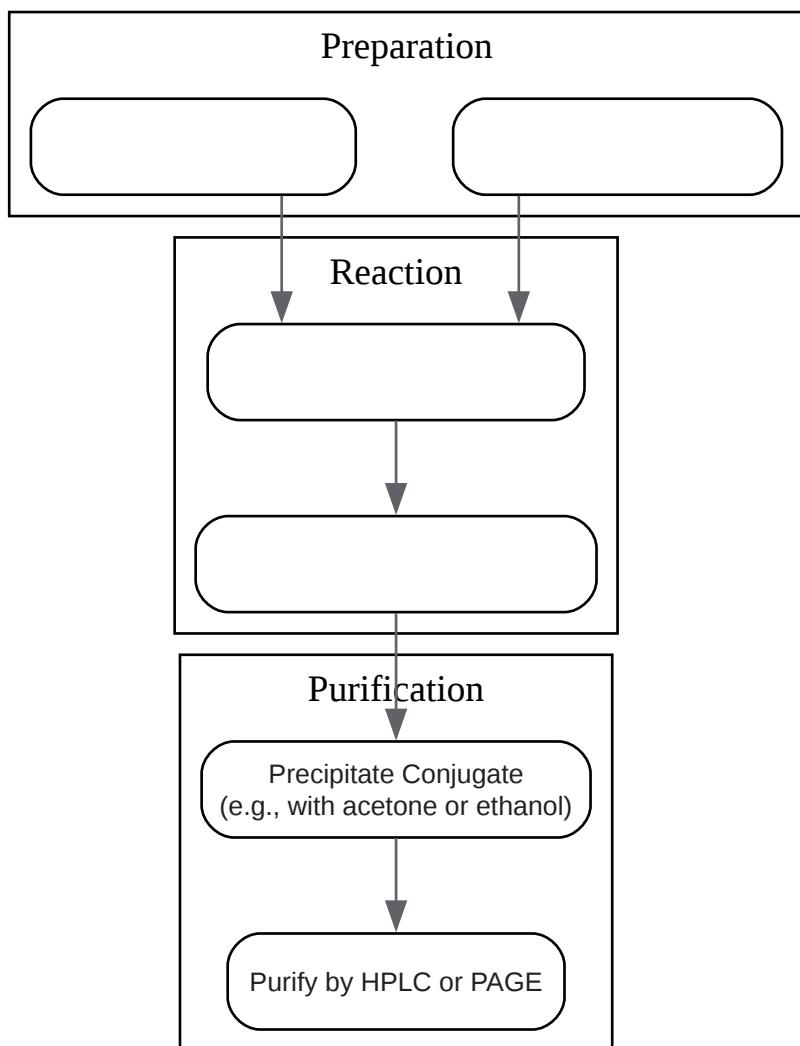
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Workflow for labeling biomolecules with 6-ROX NHS ester.

Click Chemistry with 6-ROX Azide

Click chemistry provides a highly specific and efficient method for labeling biomolecules. It involves a reaction between an azide (on the 6-ROX molecule) and an alkyne (on the target biomolecule), typically catalyzed by copper(I).

Experimental Workflow for Click Chemistry:



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Workflow for labeling biomolecules using 6-ROX azide via click chemistry.

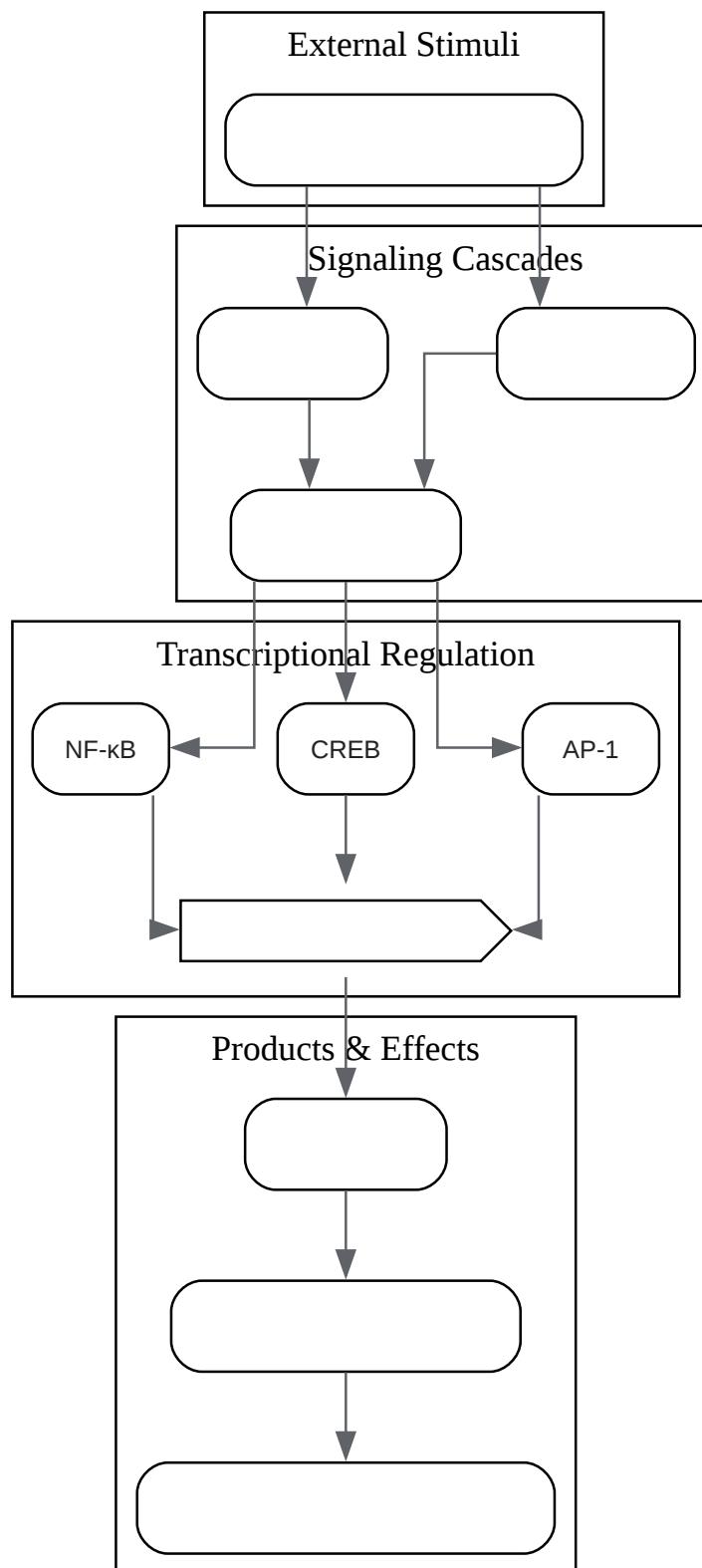
6-ROX as a Potential COX-2 Probe

Recent studies have suggested that 6-ROX can act as a selective fluorescent probe and a potential inhibitor of cyclooxygenase-2 (COX-2)^[6]. COX-2 is an enzyme that is often overexpressed in inflammatory conditions and various cancers^[7]. It plays a crucial role in the conversion of arachidonic acid to prostaglandins, which are key mediators of inflammation and cell proliferation^{[6][8]}. The ability of 6-ROX to bind to the active site of COX-2 makes it a valuable tool for optical imaging of tissues with high COX-2 expression^[6].

COX-2 Signaling Pathway

The expression of COX-2 is regulated by a complex network of signaling pathways that are often activated by inflammatory stimuli, growth factors, and oncogenes[7]. Understanding this pathway is essential for developing targeted therapies.

Simplified COX-2 Signaling Pathway:

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